

A Spectroscopic Guide to Differentiating 5-Chloro-4-hydroxy-2-methoxypyridine Isomers

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Compound of Interest

Compound Name: 5-Chloro-4-hydroxy-2-methoxypyridine

Cat. No.: B2823245

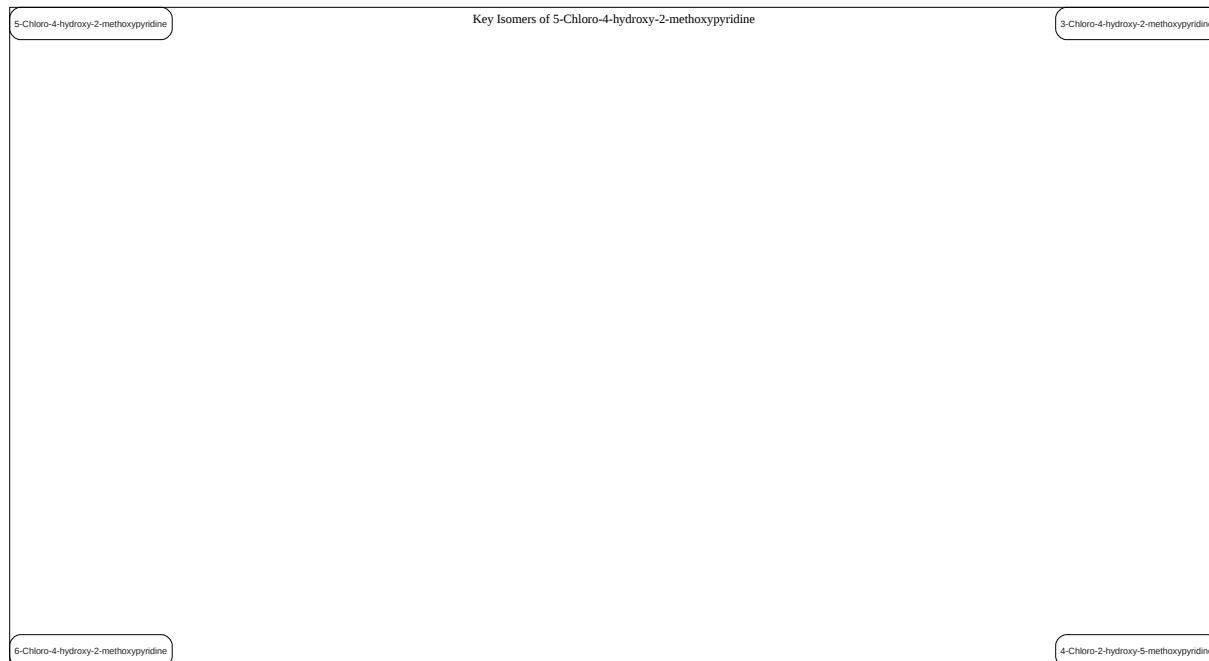
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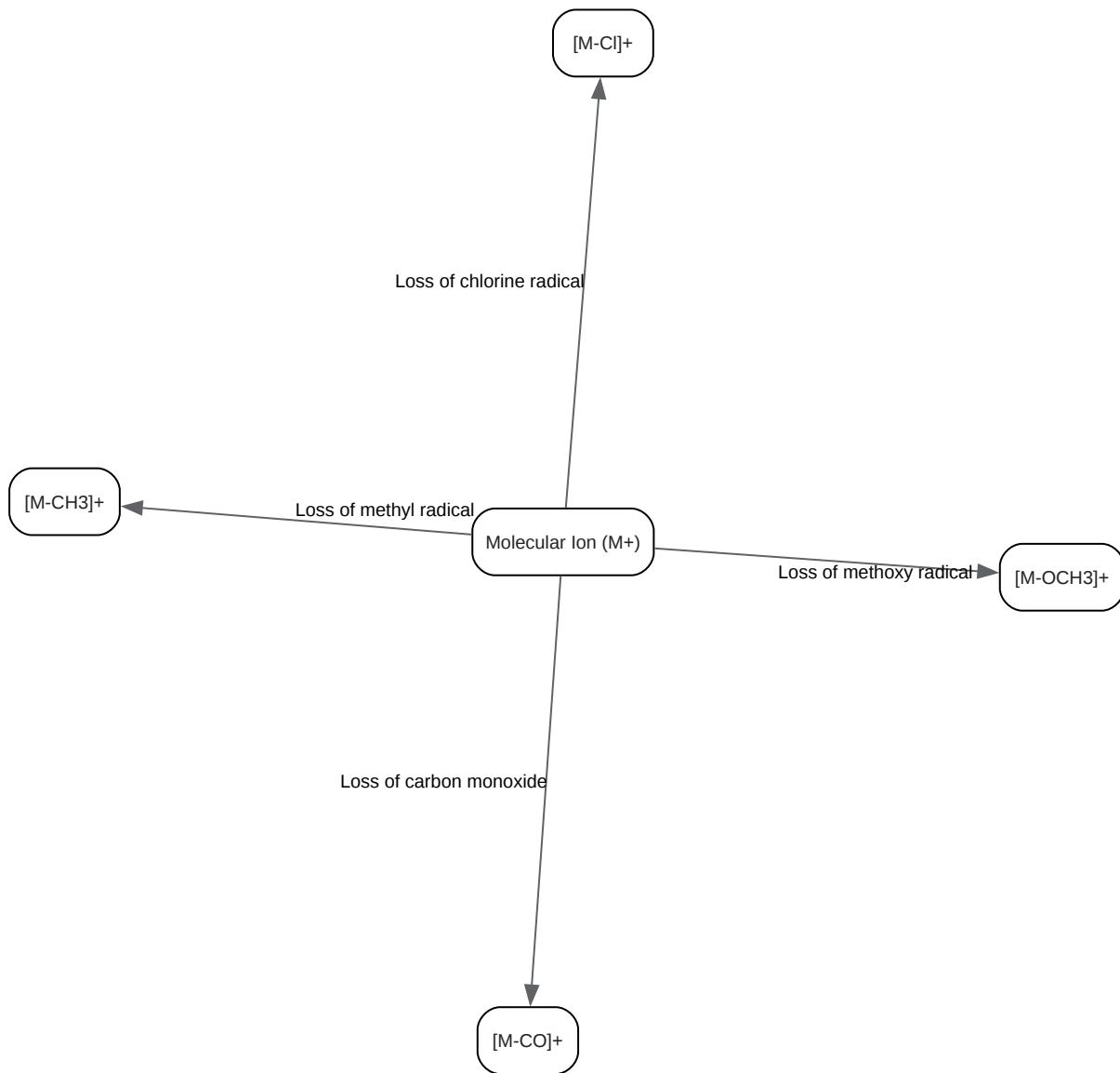
For Researchers, Scientists, and Drug Development Professionals

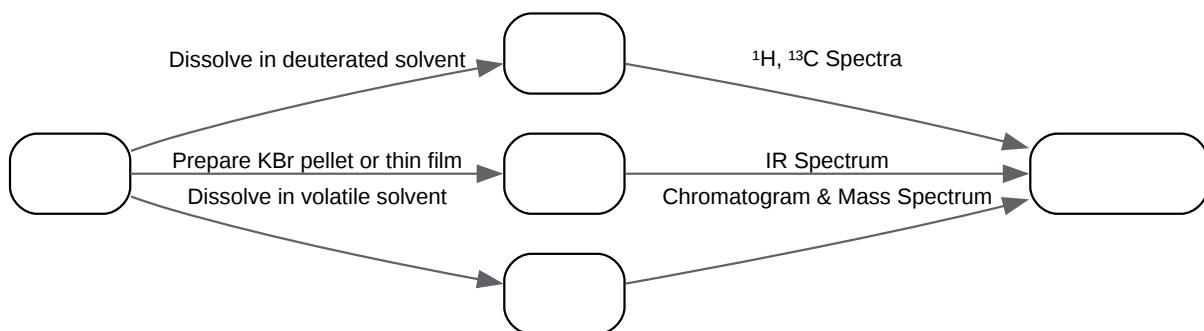
In the landscape of pharmaceutical research and development, the precise identification of molecular structure is paramount. Isomeric impurities, even in trace amounts, can significantly impact a drug's efficacy, safety, and patentability. This guide provides a comprehensive spectroscopic comparison of **5-Chloro-4-hydroxy-2-methoxypyridine** and its key positional isomers. By leveraging the distinct analytical signatures provided by Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Gas Chromatography-Mass Spectrometry (GC-MS), researchers can confidently distinguish between these closely related compounds.

The Challenge of Isomeric Differentiation

5-Chloro-4-hydroxy-2-methoxypyridine is a substituted pyridine derivative that, along with its isomers, serves as a valuable building block in the synthesis of various biologically active molecules. The subtle differences in the arrangement of the chloro, hydroxy, and methoxy substituents on the pyridine ring give rise to unique physicochemical properties and, consequently, distinct spectroscopic fingerprints. Misidentification of these isomers can lead to unforeseen challenges in reaction optimization, impurity profiling, and the interpretation of structure-activity relationships.





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